

Biotin-PEG8-acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Biotin-PEG8-acid**

Cat. No.: **B1192322**

[Get Quote](#)

In-Depth Technical Guide: Biotin-PEG8-acid

This guide provides an in-depth overview of the physicochemical properties of **Biotin-PEG8-acid**, a key reagent in bioconjugation and drug delivery research. It is intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical Data

Biotin-PEG8-acid is a functionalized biotinylation agent that incorporates an eight-unit polyethylene glycol (PEG) spacer arm, terminating in a carboxylic acid group. This hydrophilic spacer enhances the solubility of the molecule and the resulting conjugates in aqueous media, while the terminal carboxylic acid allows for covalent attachment to amine-containing molecules.

The key quantitative data for **Biotin-PEG8-acid** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	$C_{29}H_{53}N_3O_{12}S$	[1] [2] [3] [4] [5]
Molecular Weight	667.81 g/mol	667.8 g/mol

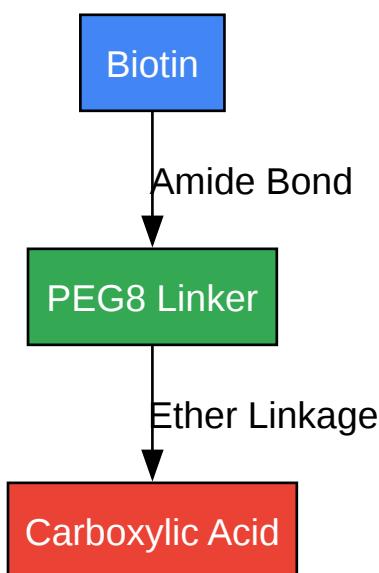
Experimental Protocols

The determination of the molecular weight and formula of **Biotin-PEG8-acid** is typically achieved through standard analytical chemistry techniques. High-resolution mass spectrometry (HRMS) is employed to determine the exact mass, which can be used to confirm the elemental composition and thus the molecular formula. Nuclear Magnetic Resonance (NMR) spectroscopy is used to elucidate the chemical structure and confirm the presence of the biotin, PEG, and carboxylic acid moieties.

Note: No experimental protocols were cited in the search results. The above description is a general overview of the methods typically used for the characterization of such molecules.

Visualizations

The following diagram illustrates the modular nature of the **Biotin-PEG8-acid** molecule, highlighting its key functional components.



[Click to download full resolution via product page](#)

Caption: Molecular components of **Biotin-PEG8-acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Biotin-PEG8-acid, 2143964-62-7 | BroadPharm [broadpharm.com]
- 2. Page loading... [wap.guidechem.com]
- 3. glycomindsynth.com [glycomindsynth.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Biotin-PEG8-acid | PROTAC Linker | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Biotin-PEG8-acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1192322#biotin-peg8-acid-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com